

A Comparative Analysis of Terpenylic Acid Formation from Common Monoterpenes

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Compound of Interest

Compound Name: Terpenylic acid

Cat. No.: B109264

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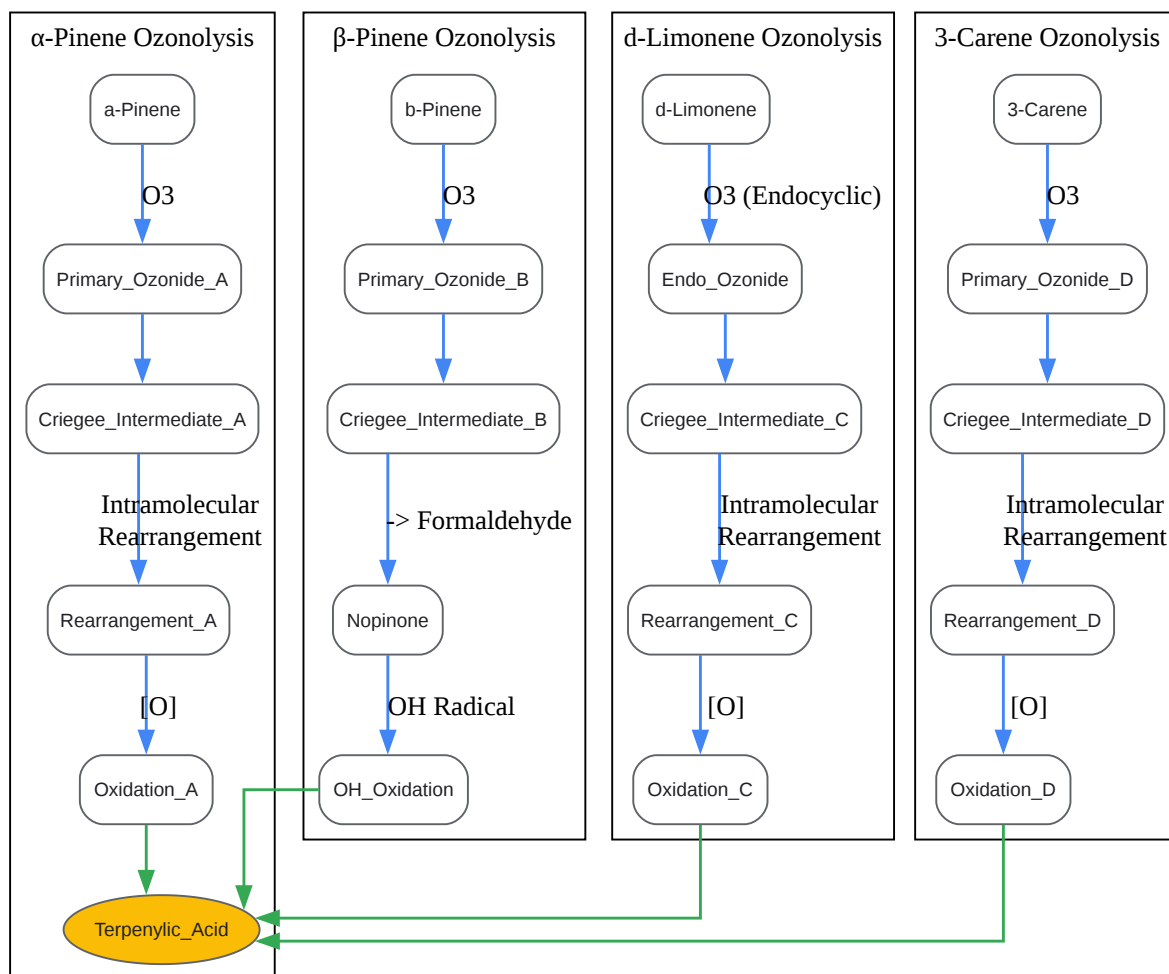
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This guide provides a comparative overview of the formation of **terpenylic acid**, a significant γ -lactone, from the oxidative cleavage of four common monoterpenes: α -pinene, β -pinene, d-limonene, and 3-carene. This document is intended for researchers in organic synthesis, atmospheric chemistry, and drug development, offering insights into the reaction pathways, comparative yields, and a generalized experimental protocol for its synthesis.

Terpenylic acid is a recognized oxidation product of various monoterpenes, often identified in studies of secondary organic aerosol (SOA) formation in the atmosphere.^[1] Its synthesis in a laboratory setting is crucial for its use as an analytical standard and as a building block in the preparation of more complex molecules. This guide synthesizes available data to facilitate a comparative understanding of its production from different readily available starting materials.

Formation Pathways and Mechanisms

The primary route to **terpenylic acid** from monoterpenes is through ozonolysis, which proceeds via the Criegee mechanism.^{[2][3][4]} This involves the cycloaddition of ozone to the double bond to form a primary ozonide, which then decomposes to a carbonyl compound and a carbonyl oxide (Criegee intermediate). Subsequent intramolecular rearrangement and oxidation steps lead to the formation of **terpenylic acid**. The specific pathways for each precursor monoterpene are outlined below.



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